

Technical Monograph: 5-Methylthiophene-3-carbonyl Chloride

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Compound of Interest

Compound Name:	5-Methylthiophene-3-carbonyl chloride
CAS No.:	754190-97-1
Cat. No.:	B1339965

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Physical Properties, Synthesis, and Application in Medicinal Chemistry

Part 1: Executive Summary

5-Methylthiophene-3-carbonyl chloride (CAS: 754190-97-1) is a specialized heterocyclic building block extensively utilized in the synthesis of pharmaceutical agents and agrochemicals.^{[1][2][3]} As an acid chloride derivative of the thiophene ring, it serves as a critical electrophile for introducing the 5-methyl-3-thienyl moiety into complex organic scaffolds.

This guide provides a comprehensive technical analysis of its physicochemical properties, handling protocols, and synthetic utility. Due to its high reactivity and moisture sensitivity, successful deployment in drug discovery requires strict adherence to anhydrous protocols and a deep understanding of its kinetic behavior compared to its more common isomer, 5-methylthiophene-2-carbonyl chloride.

Part 2: Chemical Identity & Structural Analysis

The compound is characterized by a five-membered sulfur-containing ring substituted with a methyl group at the 5-position and a highly reactive chlorocarbonyl group at the 3-position.

Parameter	Data
IUPAC Name	5-Methylthiophene-3-carbonyl chloride
Common Synonyms	5-Methyl-3-thenoyl chloride; 3-Chlorocarbonyl-5-methylthiophene
CAS Registry Number	754190-97-1
Molecular Formula	C ₆ H ₅ ClOS
Molecular Weight	160.62 g/mol
SMILES	<chem>CC1=CC(=CS1)C(=O)Cl</chem>
InChI Key	DJCGIWWUKCNCAT-UHFFFAOYSA-N

Part 3: Physical & Thermodynamic Properties

Note: While the 2-carbonyl isomer is a liquid at room temperature, the 3-carbonyl derivatives often exhibit higher melting points due to molecular symmetry and packing efficiency. Users should anticipate a low-melting solid or viscous liquid depending on purity and ambient temperature.

Table 1: Physicochemical Data

Property	Value / Range	Notes & Context
Physical State	Low-melting solid or Liquid	Generally solidifies < 20°C; often handled as a melt or solution.
Boiling Point	78–85 °C @ 0.75 mmHg (Predicted)	Extrapolated from the 2-isomer (78-80°C @ 0.75 mmHg). Decomposes at atmospheric pressure.
Density	1.25 – 1.29 g/mL	Typical for halogenated thiophene carbonyls.
Refractive Index ()	~1.56 (Predicted)	High refractive index characteristic of sulfur heterocycles.
Solubility	Reacts with water (Hydrolysis)	Soluble in: DCM, THF, Toluene, Diethyl Ether, Chloroform.
Flash Point	> 85 °C	Estimate based on molecular weight and functionality.
Appearance	Colorless to pale yellow	Darkens upon oxidation or hydrolysis (formation of HCl/acid).

Part 4: Synthesis & Reaction Mechanism

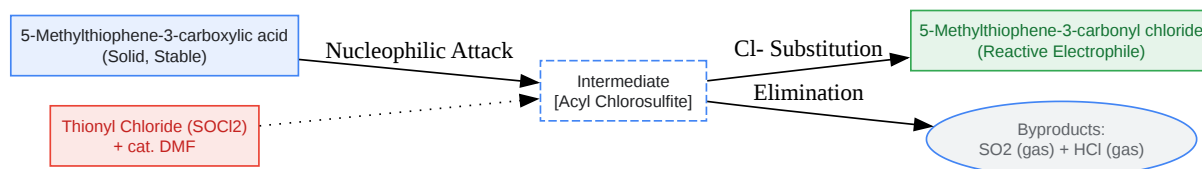
The most reliable synthesis route involves the chlorination of 5-methylthiophene-3-carboxylic acid. This transformation is typically achieved using thionyl chloride (

) or oxalyl chloride (

), often catalyzed by Dimethylformamide (DMF) to form the reactive Vilsmeier-Haack intermediate.

Mechanism of Action

- Activation: The carboxylic acid attacks the sulfur/carbon center of the chlorinating agent.
- Displacement: Chloride ion displaces the leaving group (SO_2/CO_2), forming the acid chloride.
- Purification: The product is isolated via vacuum distillation to remove excess reagent.



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Figure 1: Synthetic pathway converting the stable carboxylic acid precursor to the reactive acid chloride.

Part 5: Handling, Stability & Safety (E-E-A-T)

Expert Insight: As a Senior Application Scientist, I cannot overstate the importance of moisture control. Acid chlorides do not just "degrade" in moist air; they generate anhydrous Hydrogen Chloride (HCl) gas, which can corrode metal balances and damage sensitive analytical equipment (e.g., NMR probes).

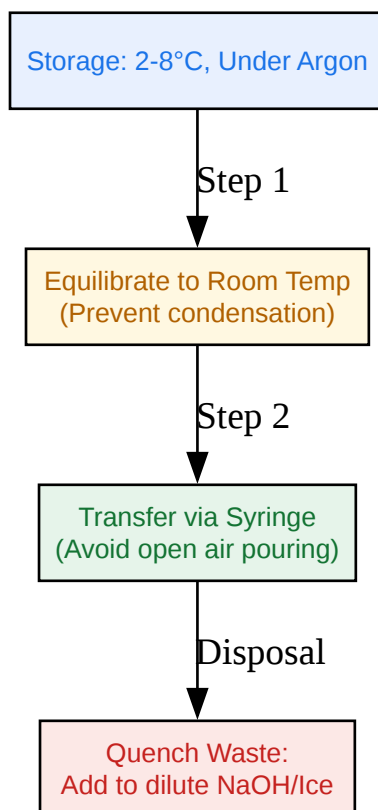
Protocol: The "Double-Barrier" Storage System

To maintain purity (>98%) over long periods:

- Primary Container: Glass vial with a Teflon-lined septum cap.
- Secondary Container: Sealed desiccator or jar containing active desiccant (e.g., or molecular sieves).
- Atmosphere: Store under Argon or Nitrogen.
- Temperature: Refrigeration ($2-8^\circ\text{C}$) slows hydrolysis and oxidative darkening.

Reactivity Profile

- Water: Violent hydrolysis to carboxylic acid + HCl.
- Alcohols: Rapid exothermic esterification.
- Amines: Forms stable amides (basis of drug synthesis).



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Figure 2: Best-practice workflow for handling moisture-sensitive acid chlorides.

Part 6: Applications in Medicinal Chemistry

5-Methylthiophene-3-carbonyl chloride is a "privileged structure" building block. Thiophene bioisosteres are frequently used to replace phenyl rings in drug candidates to improve metabolic stability or alter polarity.

- Bioisosterism: The thiophene ring is electronically similar to benzene but more electron-rich, often increasing potency against specific receptors (e.g., GPCRs).

- Scaffold Construction:
 - Friedel-Crafts Acylation: Reacts with aromatics to form ketones.
 - Amide Coupling: Reacts with piperazines or anilines to form core pharmacophores found in antipsychotics and antihistamines.

Example Application: Synthesis of analogs related to Olanzapine or Tiaprofenic acid where the position of the methyl and carbonyl groups dictates receptor binding affinity.

Part 7: Experimental Characterization

When verifying the identity of this compound, look for these spectral signatures:

- ^1H NMR (CDCl_3):
 - A singlet (~2.5 ppm) for the 5-Methyl group.
 - Two distinct doublets (or a singlet/doublet pair depending on resolution) in the aromatic region (~6.8–7.5 ppm) corresponding to the H2 and H4 protons of the thiophene ring.
- IR Spectroscopy:
 - C=O Stretch: Strong, sharp peak at $1750\text{--}1780\text{ cm}^{-1}$ (characteristic of acid chlorides, shifted higher than esters/amides).
- GC-MS:
 - Molecular ion peak () at 160/162 m/z (showing the characteristic 3:1 Chlorine isotope pattern).

References

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